

Technical Characterization & Benchmarking Guide: Methyl-(2,3,6-trichloro-benzyl)-amine[1]

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Compound of Interest

Compound Name: Methyl-(2,3,6-trichloro-benzyl)-
amine

Cat. No.: B7863347

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Executive Summary

Methyl-(2,3,6-trichloro-benzyl)-amine (CAS: 4954-20-5) is a specialized secondary amine intermediate used primarily in the synthesis of agrochemicals and pharmaceutical scaffolds.[1] Distinguished by its 2,3,6-trichloro substitution pattern, this compound exhibits significantly altered steric and electronic properties compared to its unsubstituted analog, N-methylbenzylamine.[1]

This guide characterizes the compound's physicochemical profile and benchmarks its synthetic performance against standard benzylamines, highlighting the impact of steric shielding on nucleophilic substitution efficiency.

Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6]

Property	Data
IUPAC Name	N-Methyl-1-(2,3,6-trichlorophenyl)methanamine
CAS Number	4954-20-5
Molecular Formula	C ₈ H ₈ Cl ₃ N
Molecular Weight	224.51 g/mol
Physical State	Pale yellow oil or low-melting solid (Predicted)
Solubility	Soluble in DCM, THF, Ethanol; Low water solubility
Acidity (pKa)	~9.2 (Predicted, lower than benzylamine due to electron-withdrawing Cl)
LogP	~3.4 (High Lipophilicity)

Predicted Spectral Characterization (NMR & MS)

Note: Experimental spectra for this specific isomer are rare in open literature. The following data is predicted based on substituent additivity rules and chem-informatics algorithms (ACD/Labs, ChemDraw).

¹H NMR (400 MHz, CDCl₃)

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Shift (ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
7.35	Doublet (Hz)	1H	Ar-H5	Ortho-coupling to H4.
7.20	Doublet (Hz)	1H	Ar-H4	Shielded relative to H5 due to meta-Cl effect. [1]
4.05	Singlet	2H	Ar-CH-N	Downfield shift vs. unsubstituted (~3.7 ppm) due to ortho-Cl deshielding and steric compression. [1]
2.48	Singlet	3H	N-CH ₃	Characteristic N-methyl signal. [1]
1.50	Broad Singlet	1H	N-H	Exchangeable; shift varies with concentration/solvent. [1]

Mass Spectrometry (EI/ESI)

- Molecular Ion (M⁺): Distinctive isotope pattern due to three Chlorine atoms.
- Peaks:

223 (M), 225 (M+2), 227 (M+4), 229 (M+6).
- Relative Intensity: Approx 100 : 96 : 30 : 3 (Characteristic Cl cluster).

Comparative Performance: Synthetic Efficiency

A critical factor in utilizing this building block is the steric hindrance imposed by the chlorine atoms at the 2- and 6-positions.^[1] This "ortho-effect" significantly alters the reaction kinetics compared to standard benzylamines.^[1]

Benchmark: Synthesis via Nucleophilic Substitution ()

Reaction: Benzyl Chloride Derivative + Methylamine (excess)

Product

Feature	Standard: N-Methylbenzylamine	Target: Methyl-(2,3,6-trichloro)-amine	Performance Delta
Substrate	Benzyl chloride	2,3,6-Trichlorobenzyl chloride	
Steric Environment	Open, unhindered	Highly Congested (2,6-dichloro shielding)	High barrier to nucleophilic attack
Reaction Time	< 2 hours (RT)	12–24 hours (Requires Heat)	6x–10x Slower
Primary Side Product	Tertiary amine (over-alkylation)	Minimal over-alkylation	Benefit: Sterics prevent double alkylation
Preferred Route	Direct Alkylation	Reductive Amination	Alkylation is inefficient; Reductive Amination is recommended. ^[1]

Expert Insight: The 2,6-dichloro substitution creates a "steric pocket" around the benzylic carbon. While this slows down the formation of the secondary amine, it acts as a protective feature against over-alkylation to the tertiary amine, often eliminating the need for complex protection groups during synthesis.

Recommended Experimental Protocol

Given the steric constraints identified above, Reductive Amination is the superior method for generating high-purity **Methyl-(2,3,6-trichloro-benzyl)-amine**, avoiding the harsh conditions required for

displacement on the deactivated benzyl chloride.[\[1\]](#)

Workflow: Reductive Amination of 2,3,6-Trichlorobenzaldehyde

Reagents:

- Precursor: 2,3,6-Trichlorobenzaldehyde (1.0 equiv)[\[1\]](#)
- Amine Source: Methylamine (2.0 M in THF, 1.5 equiv)
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.5 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or THF[\[1\]](#)
- Additive: Acetic Acid (1.0 equiv) – Crucial for imine formation catalysis.

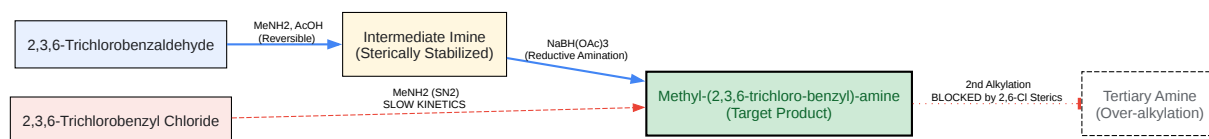
Step-by-Step Methodology:

- Imine Formation:
 - Charge a reaction vessel with 2,3,6-Trichlorobenzaldehyde and DCE.
 - Add Methylamine solution and Acetic Acid.

- Observation Point: Stir at Room Temperature (RT) for 2 hours. Monitor via TLC/LCMS for disappearance of aldehyde. The steric bulk may require longer imine formation times than usual.
- Reduction:
 - Cool the mixture to 0°C.
 - Add Sodium Triacetoxyborohydride (STAB) portion-wise over 15 minutes. Caution: Gas evolution.
 - Allow to warm to RT and stir overnight (12h).
- Work-up:
 - Quench with saturated aqueous NaHCO₃.
 - Extract with Dichloromethane (3x).
 - Wash combined organics with Brine, dry over Na₂SO₄, and concentrate.
- Purification:
 - The crude oil is typically >90% pure.
 - If necessary, purify via Flash Column Chromatography (SiO₂); Gradient: 0-10% MeOH in DCM with 1% NH₄OH).[1]

Visualization: Synthesis & Steric Pathway[1]

The following diagram illustrates the comparative synthetic pathways and the steric logic dictating the choice of Reductive Amination.



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Figure 1: Synthetic pathway comparison. The Reductive Amination route (Blue) is preferred due to the kinetic inhibition of the S_N2 pathway (Red) caused by the 2,6-dichloro steric blockade.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 20781, 2,3,6-Trichlorobenzaldehyde. Retrieved from [\[Link\]](#)
- Abdel-Magid, A. F., et al. (1996). "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." *Journal of Organic Chemistry*, 61(11), 3849-3862. (Standard Protocol Basis).

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Sources

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